

Essential Safety and Operational Guidance for Handling MLT-748

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Compound of Interest

Compound Name: MLT-748

Cat. No.: B10818707

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **MLT-748**, a potent and selective allosteric inhibitor of Mucosa-associated lymphoid tissue lymphoma translocation protein 1 (MALT1). Given that **MLT-748** is intended for research purposes only and its toxicological properties have not been fully elucidated, a cautious approach to handling is paramount. The following procedures are designed to minimize exposure risk and ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **MLT-748** is provided in the table below for easy reference.

Property	Value
CAS Number	1832578-30-9
Molecular Formula	C ₁₉ H ₁₉ Cl ₂ N ₉ O ₃
Molecular Weight	492.32 g/mol
Solubility	Soluble in DMSO
Storage (Powder)	-20°C for up to 3 years
Storage (in Solvent)	-80°C for up to 1 year

Hazard Identification and Personal Protective Equipment (PPE)

As **MLT-748** is a potent research compound with an undefined hazard profile, it should be handled as a hazardous substance. The following personal protective equipment is mandatory when handling **MLT-748** in solid or solution form.

PPE Category	Required Equipment
Hand Protection	Nitrile gloves (double-gloving recommended)
Eye Protection	Safety glasses with side shields or chemical splash goggles
Body Protection	Laboratory coat
Respiratory Protection	Required when handling the powder outside of a certified chemical fume hood or glove box. A NIOSH-approved respirator with a particulate filter is recommended.

Experimental Protocol: Step-by-Step Handling of MLT-748

The following protocol outlines the essential steps for safely handling **MLT-748** from receipt to disposal.

1. Receiving and Unpacking

- Upon receipt, visually inspect the package for any signs of damage.
- If the package is compromised, do not open it. Contact your institution's Environmental Health and Safety (EHS) office for guidance.
- If the package is intact, transport it to a designated laboratory area for unpacking.
- Wear appropriate PPE (lab coat, gloves, and safety glasses) during unpacking.

- Verify that the container is sealed and the product information matches the order.

2. Preparation of Stock Solutions

- All handling of the solid compound must be performed in a certified chemical fume hood or a glove box to prevent inhalation of the powder.
- Before opening the container, allow it to equilibrate to room temperature to prevent condensation.
- Carefully weigh the required amount of **MLT-748** powder using an analytical balance within the containment enclosure.
- Use a dedicated, labeled spatula for handling the powder.
- To prepare a stock solution, add the appropriate volume of dimethyl sulfoxide (DMSO) to the weighed powder. Ensure the final concentration is accurately calculated.
- Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.

3. Storage of Stock Solutions

- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the stock solution aliquots at -80°C for long-term storage.

4. Use in Experiments

- When diluting the stock solution for experiments, perform the dilution in a chemical fume hood.
- Always add the stock solution to the diluent, not the other way around.
- Handle all solutions containing **MLT-748** with the same level of precaution as the stock solution.

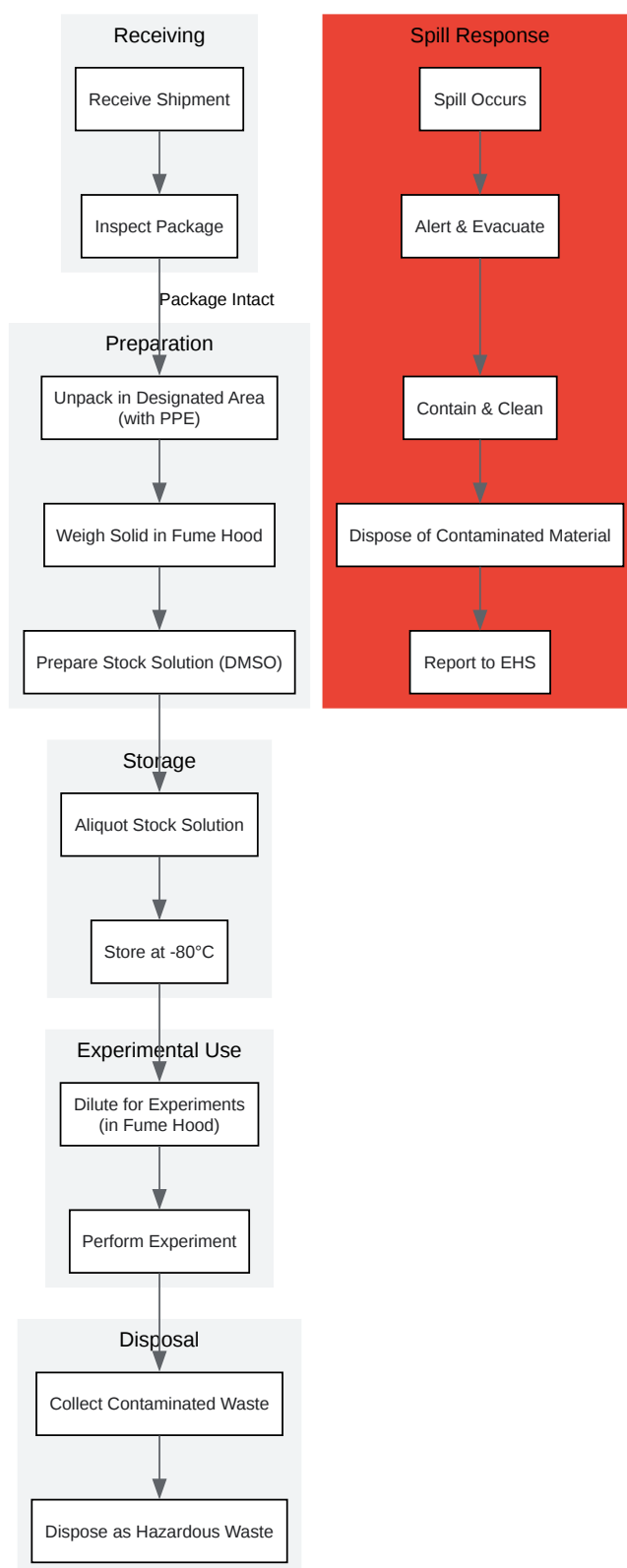
5. Spill Management

- In the event of a spill, immediately alert others in the vicinity.
- Evacuate the area if the spill is large or if there is a risk of airborne powder.
- For small liquid spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- For small powder spills, gently cover the spill with a damp paper towel to avoid generating dust, then wipe it up.
- Place all contaminated materials into a sealed, labeled hazardous waste container.
- Clean the spill area with a suitable decontaminating solution and then with soap and water.
- Report all spills to your laboratory supervisor and EHS office.

6. Disposal Plan

- All waste materials contaminated with **MLT-748**, including empty containers, used gloves, absorbent materials, and pipette tips, must be disposed of as hazardous chemical waste.
- Collect all contaminated waste in a dedicated, clearly labeled, and sealed waste container.
- Follow your institution's guidelines for the disposal of hazardous chemical waste. Do not dispose of **MLT-748** down the drain or in the regular trash.

Experimental Workflow for Handling MLT-748



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Caption: Workflow for the safe handling of **MLT-748** from receipt to disposal.

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